

Essential Guide to the Proper Disposal of Tanaproget

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Compound of Interest

Compound Name: Tanaproget

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This guide provides crucial safety and logistical information for the proper disposal of **Tanaproget**, a selective nonsteroidal progesterone receptor (PR) agonist used in research. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of **Tanaproget**'s key chemical and physical data is presented below. This information is essential for its correct identification and handling.

Property	Value
IUPAC Name	5-(4,4-Dimethyl-2-thioxo-1,4-dihydro-2H-3,1-benzoxazin-6-yl)-1-methyl-1H-pyrrole-2-carbonitrile[1]
CAS Number	304853-42-7[1]
Molecular Formula	C ₁₆ H ₁₅ N ₃ OS[1][2]
Molar Mass	297.38 g·mol ⁻¹ [1]
Appearance	Crystalline powder[3]
Solubility	Soluble in DMSO[4]
Storage	Store at -20°C for one year or -80°C for two years in a tightly sealed container, away from light.[3][4]

Disposal Protocol: A Step-by-Step Approach

While specific disposal instructions for **Tanaproget** are not explicitly detailed in publicly available literature, the following protocol is based on best practices for the disposal of hazardous pharmaceutical waste in a laboratory setting.[5][6]

1. Waste Identification and Segregation:

- Identify: All materials contaminated with **Tanaproget**, including unused product, solutions, empty containers, personal protective equipment (PPE), and spill cleanup materials, must be treated as hazardous waste.[5][6]
- Segregate: Do not mix **Tanaproget** waste with other waste streams. It should be collected in a dedicated, clearly labeled hazardous waste container.[6]

2. Container and Labeling:

- Container: Use a designated, leak-proof, and sealable hazardous waste container.

- Labeling: The container must be clearly labeled with "Hazardous Waste," the name "**Tanaproget**," and the associated hazards (e.g., "Toxic," "Chemical Waste").

3. On-site Handling and Storage:

- PPE: Always wear appropriate PPE, including gloves, a lab coat, and safety glasses, when handling **Tanaproget** waste.
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials.[3]

4. Disposal Procedure:

- Professional Disposal Service: The disposal of **Tanaproget** waste must be handled by a licensed hazardous waste disposal company. Do not dispose of it down the drain or in regular trash.[6]
- Documentation: Maintain a record of the waste generated, including the quantity and date of disposal.

Experimental Workflow for Tanaproget Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Tanaproget** from the point of use to final disposal.



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Tanaproget Disposal Workflow Diagram

Emergency Procedures

In the event of a spill or exposure, follow these immediate safety measures:

- Skin Contact: Wash the affected area immediately with soap and plenty of water.[7]
- Eye Contact: Rinse eyes thoroughly with water for at least 15 minutes.
- Inhalation: Move to a well-ventilated area and seek fresh air.
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

For any significant spill, evacuate the area and follow your institution's established emergency protocols for hazardous material spills. Always consult the specific Safety Data Sheet (SDS) for the most detailed safety information.

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